Application Notes and Protocols for Evaluating Tenofovir Disoproxil Succinate Permeability

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Compound of Interest

Compound Name:	*Tenofovir disoproxil succinate*
CAS No.:	*1637632-97-3*
Cat. No.:	*B12774426*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing the cell permeability of **tenofovir disoproxil succinate** (TDS), a prodrug of the antiviral agent tenofovir. Accurate determination of intestinal permeability is crucial for understanding its oral bioavailability, which is known to be limited by intestinal degradation and active efflux.[1][2][3] The following sections detail two common in vitro methods for evaluating TDS permeability: the Caco-2 cell permeability assay and the Parallel Artificial Membrane Permeability Assay (PAMPA).

Introduction to **Tenofovir Disoproxil Succinate Permeability**

Tenofovir disoproxil fumarate (TDF), the fumarate salt of the same active prodrug moiety as TDS, has been extensively studied. Its oral bioavailability is approximately 25%.[4] The low bioavailability is attributed to two main factors: rapid hydrolysis by intestinal esterases and efflux back into the intestinal lumen by transporters such as P-glycoprotein (P-gp).[1][2][3][5][6] Therefore, in vitro permeability assays are essential tools to screen for factors and formulations that can enhance the intestinal absorption of TDS.

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The Caco-2 cell model is considered the gold standard for in vitro prediction of human drug absorption, as these cells differentiate into a monolayer of polarized enterocytes that mimic the intestinal barrier, expressing both metabolic enzymes and efflux transporters.[7][8][9] The PAMPA model, on the other hand, is a non-cell-based assay that specifically measures passive diffusion across an artificial lipid membrane, offering a high-throughput method to assess a compound's intrinsic membrane permeability.[10][11][12]

Data Presentation: Quantitative Permeability Data for Tenofovir Disoproxil

The following tables summarize quantitative data for the permeability of tenofovir disoproxil, providing a reference for expected experimental outcomes.

Table 1: Caco-2 Permeability of Tenofovir Disoproxil Fumarate (TDF)

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Compound	Initial Concentration (μM)	Direction	Apparent Permeability (Papp) (10^{-6} cm/s)	Efflux Ratio (Papp B-A / Papp A-B)	Condition	Reference
TDF	100	Apical to Basolateral (A-B)	Value not specified	Control	[13]	
TDF	100	Apical to Basolateral (A-B)	Value not specified, but increased vs. control	With 1 μM Ly335979 (P-gp inhibitor)	[13]	
TDF	5	Apical to Basolateral (A-B) & Basolateral to Apical (B-A)	Not specified, but transport increased with inhibitors	Substrate for P-gp	With and without P-gp inhibitors	[1]
TDF	Not specified	Apical to Basolateral (A-B)	38.7-fold increase	With EM1 (esterase inhibitor) and GF120918 (P-gp inhibitor)	[1][3]	
TDF	Not specified	Apical to Basolateral (A-B)	22.8-fold increase	With propylparaben and d-α-tocopheryl polyethylene glycol	[1][3]	

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			1000	succinate (TPGS)	

Table 2: Parallel Artificial Membrane Permeability Assay (PAMPA) Data for Tenofovir Disoproxil Fumarate (TDF)

Compound	Concentration (mM)	Buffer	pH	Permeability (Pe) (10^{-6} cm/s)	Reference
TDF	1.5	Acetate Buffer	4.2	13.0	[14][15]
TDF	1.5	Phosphate-Buffered Saline (PBS)	7.3	3.8	[14][15]
Tenofovir (TFV)	3	Acetate Buffer	4.2	< 0.1	[14]
Tenofovir (TFV)	3	Phosphate-Buffered Saline (PBS)	7.3	< 0.1	[14]

Experimental Protocols

Caco-2 Permeability Assay Protocol

This protocol is designed to measure the bidirectional permeability of TDS across a Caco-2 cell monolayer to determine its apparent permeability (Papp) and efflux ratio.

1. Materials and Reagents:

- Caco-2 cells (ATCC HTB-37)
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)

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- Non-Essential Amino Acids (NEAA)
- Penicillin-Streptomycin solution
- Trypsin-EDTA
- Transwell® permeable supports (e.g., 12-well or 24-well plates, 0.4 µm pore size)
- Hanks' Balanced Salt Solution (HBSS)
- HEPES buffer
- **Tenofovir Disoproxil Succinate** (TDS)
- Reference compounds (e.g., atenolol for low permeability, propranolol or antipyrine for high permeability)[7]
- P-gp inhibitor (e.g., verapamil, GF120918, or Ly335979)[1][13]
- LC-MS/MS system for analysis[1]

2. Cell Culture and Seeding:

- Culture Caco-2 cells in DMEM supplemented with 10-20% FBS, 1% NEAA, and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere of 5% CO_2.
- Passage the cells every 3-5 days when they reach 80-90% confluency. Use cells between passages 40 and 60.[7]
- Seed the Caco-2 cells onto the apical side of the Transwell® inserts at a density of approximately 6 x 10^4 cells/cm^2.
- Culture the cells on the inserts for 18-22 days to allow for differentiation and formation of a polarized monolayer with tight junctions.[7] Change the culture medium every 2-3 days.

3. Monolayer Integrity Test:

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- Before the transport experiment, measure the Transepithelial Electrical Resistance (TEER) of the Caco-2 monolayer using a voltmeter.
- Monolayers with TEER values >250 Ω·cm² are typically considered suitable for permeability studies.
- Alternatively, the permeability of a paracellular marker like Lucifer yellow or mannitol can be assessed. A Papp of <0.5 x 10^{-6} cm/s for the marker indicates good monolayer integrity.

4. Transport Experiment:

- Wash the cell monolayers twice with pre-warmed HBSS (pH 7.4).
- Pre-incubate the monolayers with HBSS in both apical (donor) and basolateral (receiver) compartments for 30 minutes at 37°C.
- Prepare the dosing solutions of TDS (e.g., 10 µM) in HBSS.[9] For efflux studies, prepare dosing solutions with and without a P-gp inhibitor.
- For Apical to Basolateral (A-B) transport:
  - Remove the buffer from the apical compartment and add the TDS dosing solution.
  - Add fresh HBSS to the basolateral compartment.
- For Basolateral to Apical (B-A) transport:
  - Remove the buffer from the basolateral compartment and add the TDS dosing solution.
  - Add fresh HBSS to the apical compartment.
- Incubate the plates at 37°C with gentle shaking (e.g., 160 rpm) for a defined period, typically 2 hours.[1][9]
- At the end of the incubation, collect samples from both the donor and receiver compartments.

5. Sample Analysis:

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- Analyze the concentration of TDS and its metabolites (e.g., tenofovir) in the collected samples using a validated LC-MS/MS method.[1]

6. Data Analysis:

- Calculate the apparent permeability coefficient (Papp) in cm/s using the following equation:
  - Papp = (dQ/dt) / (A * C_0)
  - Where dQ/dt is the rate of drug appearance in the receiver compartment, A is the surface area of the membrane, and C_0 is the initial drug concentration in the donor compartment.
- Calculate the efflux ratio:
  - Efflux Ratio = Papp (B-A) / Papp (A-B)
  - An efflux ratio greater than 2 suggests that the compound is a substrate for active efflux.[7]

Parallel Artificial Membrane Permeability Assay (PAMPA) Protocol

This protocol is for assessing the passive permeability of TDS across an artificial lipid membrane.

1. Materials and Reagents:

- PAMPA plate system (e.g., 96-well filter plates and acceptor plates)
- Artificial membrane lipid solution (e.g., 2% dodecane solution of phosphatidylcholine or a commercial lipid blend)[10]
- Phosphate-Buffered Saline (PBS) at various pH values (e.g., pH 6.5 and 7.4 to mimic intestinal conditions)
- Acetate buffer (e.g., pH 4.2)[14]
- **Tenofovir Disoproxil Succinate** (TDS)

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- UV-Vis spectrophotometer or LC-MS/MS system for analysis

2. Assay Procedure:

- Coat the filter membrane of the donor plate with the lipid solution (e.g., 5 µL per well) and allow it to impregnate for at least 5 minutes.[10]
- Prepare the TDS solution in the desired buffer (donor solution).
- Fill the wells of the acceptor plate with the appropriate buffer (acceptor solution).
- Add the donor solution containing TDS to the wells of the donor plate.
- Carefully place the donor plate on top of the acceptor plate, creating a "sandwich".
- Incubate the plate assembly at room temperature for a specified period (e.g., 4 to 16 hours).[14]
- After incubation, separate the plates and determine the concentration of TDS in both the donor and acceptor wells.

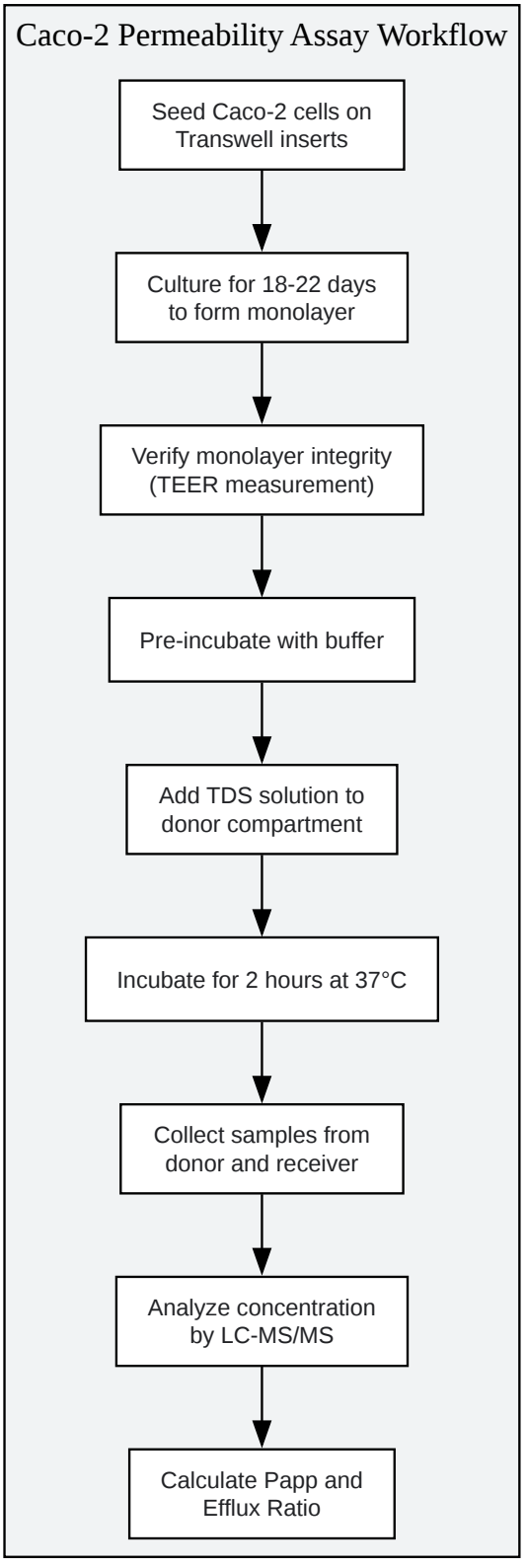
3. Data Analysis:

- Calculate the effective permeability coefficient (Pe) in cm/s using an appropriate equation. A common formula is:
  - $Pe = [-\ln(1 - C_a(t) / C_{equilibrium})] * (V_a * V_d) / ((V_a + V_d) * A * t)$
  - Where $C_a(t)$ is the compound concentration in the acceptor well at time t, $C_{equilibrium}$ is the concentration at equilibrium, V_a is the volume of the acceptor well, V_d is the volume of the donor well, A is the filter area, and t is the incubation time.
- Compounds can be classified based on their Pe values, for example, high permeability ($Pe > 1.5 \times 10^{-6}$ cm/s) and low permeability ($Pe < 1.5 \times 10^{-6}$ cm/s).[11]

Visualizations

Experimental Workflows and Signaling Pathways

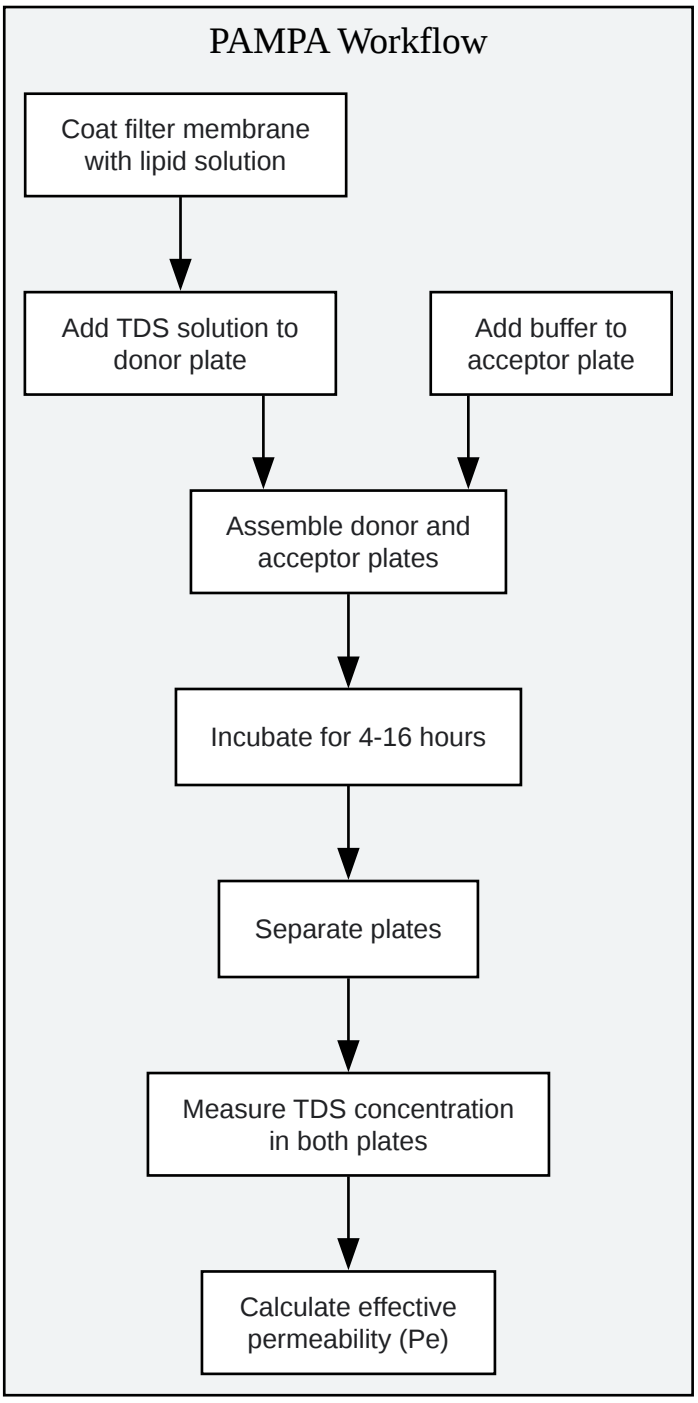
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Caption: Workflow of the Caco-2 permeability assay.

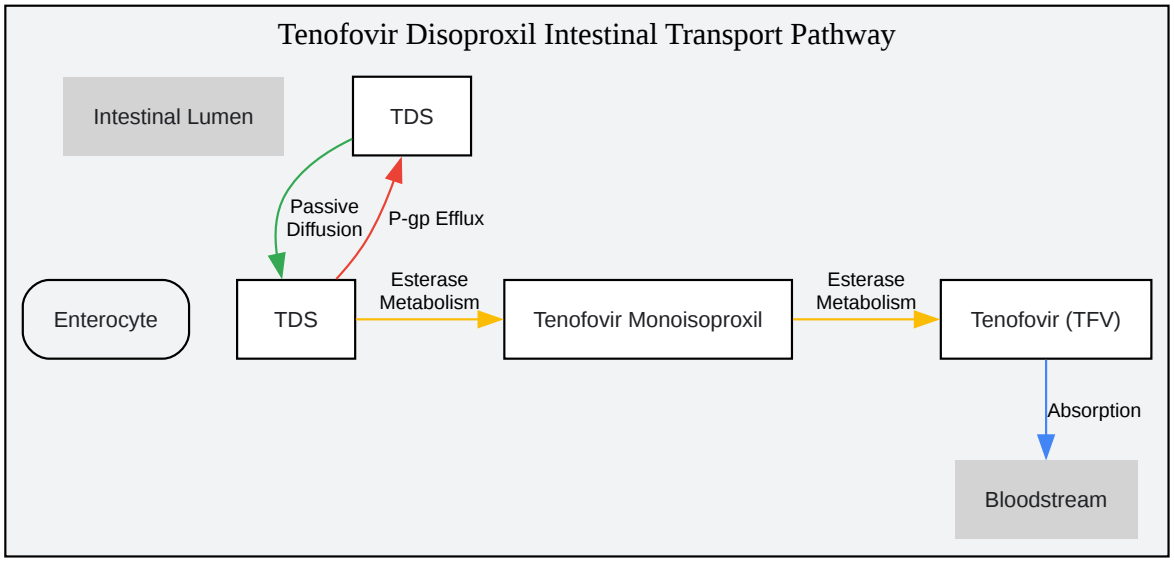
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Caption: Workflow for the Parallel Artificial Membrane Permeability Assay (PAMPA).

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Caption: Intestinal transport and metabolism of **Tenofovir Disoproxil Succinate** (TDS).

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